

Trioctylamine-d6: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Trioctylamine-d6*

Cat. No.: *B15558407*

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This technical guide provides a comprehensive overview of **Trioctylamine-d6**, a deuterated form of the tertiary amine Trioctylamine. Due to the limited availability of specific experimental data for the deuterated compound, this guide leverages the extensive information available for the non-deuterated Trioctylamine and integrates established principles of isotopic labeling to offer a thorough understanding of its properties, synthesis, and applications.

Core Concepts and Properties

Trioctylamine-d6 is a stable isotope-labeled version of Trioctylamine where six hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis using mass spectrometry (MS), particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).[1] The key advantage of using a deuterated internal standard is that it exhibits nearly identical chemical and physical properties to the analyte, ensuring it behaves similarly during sample preparation, chromatography, and ionization.[1] However, its increased mass allows it to be distinguished from the non-labeled analyte by the mass spectrometer.[1]

Physicochemical Properties

The physicochemical properties of **Trioctylamine-d6** are expected to be very similar to those of its non-deuterated counterpart, with a slight increase in molecular weight and density.[1] The properties of the parent compound, Trioctylamine, are well-documented.[2][3]

Table 1: Physicochemical Properties of Trioctylamine and Predicted Properties for **Trioctylamine-d6**

Property	Trioctylamine	Trioctylamine-d6 (Predicted)	Reference(s)
Molecular Formula	C ₂₄ H ₅₁ N	C ₂₄ H ₄₅ D ₆ N	[3][4]
Molecular Weight	353.67 g/mol	Approx. 359.71 g/mol	[3][4]
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid	[2][5]
Melting Point	-34 °C	Similar to Trioctylamine	[2][3]
Boiling Point	365-367 °C at 1 atm	Similar to Trioctylamine	[2][3]
Density	0.810 g/cm ³ at 20 °C	Slightly higher than Trioctylamine	[2][3]
Solubility	Insoluble in water; soluble in organic solvents (e.g., chloroform, ethers, alcohols)	Similar to Trioctylamine	[2][5]
Flash Point	>110 °C	Similar to Trioctylamine	[3]

Synthesis of Trioctylamine-d6

A specific, documented synthesis protocol for **Trioctylamine-d6** is not widely available in peer-reviewed literature. However, plausible synthetic routes can be extrapolated from general

methods for the deuteration of amines.[1] Two primary strategies are proposed: reductive amination and N-alkylation.[6]

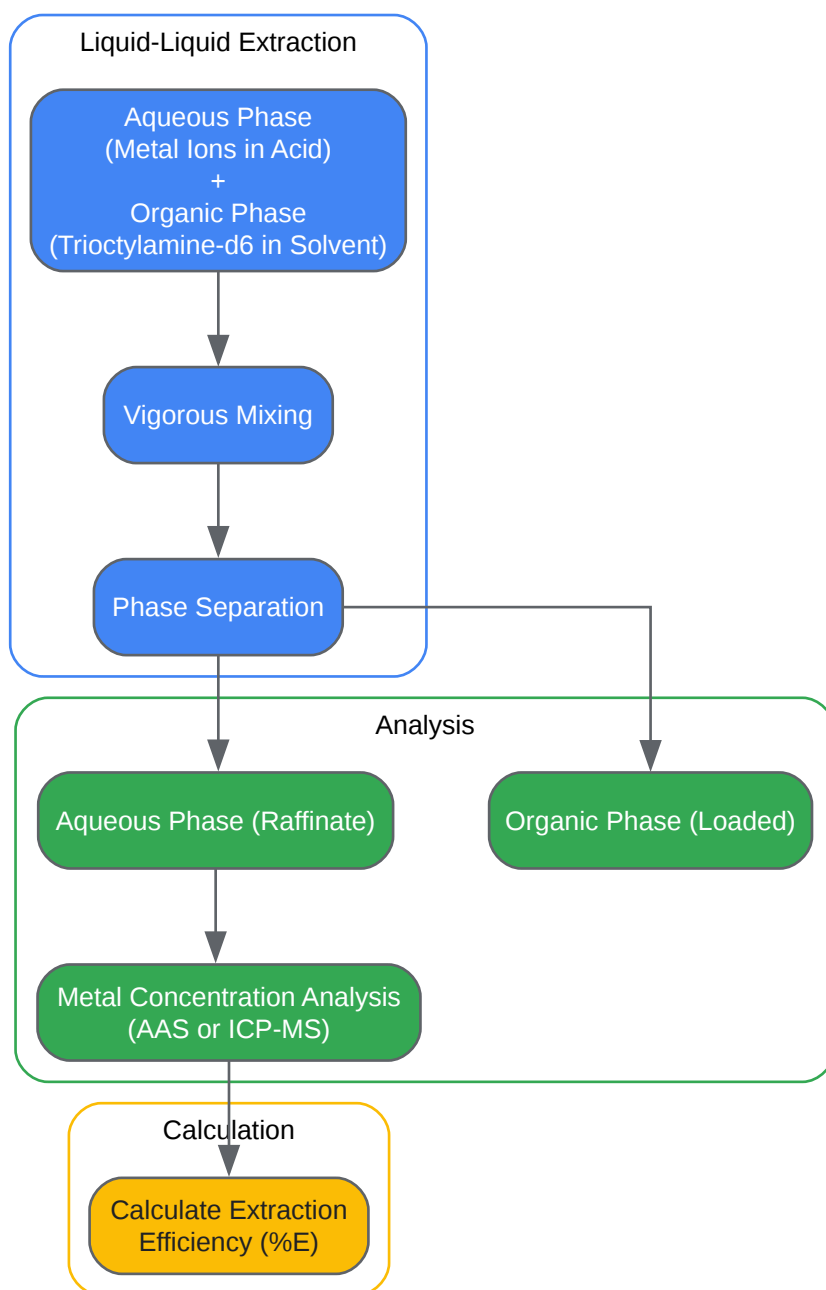
Plausible Synthetic Pathways

1. Reductive Amination: This pathway involves the reaction of dioctylamine with a deuterated octanal (octanal- d_2) in the presence of a deuterated reducing agent (e.g., sodium borodeuteride, $NaBD_4$).[1]

2. N-Alkylation: This approach involves the reaction of a deuterated secondary amine (di-n-octylamine- d_x) with a deuterated alkyl halide (e.g., 1-bromooctane- d_y) in the presence of a base.[6]

A general workflow for the synthesis and purification of deuterated Trioctylamine is outlined below.





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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. TRIOCTYLAMINE - Ataman Kimya \[atamanchemicals.com\]](#)
- [3. Trioctylamine - Wikipedia \[en.wikipedia.org\]](#)
- [4. Trioctylamine | C₂₄H₅₁N | CID 14227 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Trioctylamine \(TOA\) - Top Chemical Supplier | LYZhongdaChem \[lyzhongdachem.com\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
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